

An In-depth Technical Guide to Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate

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Compound of Interest

Compound Name: *Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate*

Cat. No.: *B058355*

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This technical guide provides a comprehensive overview of **Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate**, a key heterocyclic compound with applications in organic synthesis and medicinal chemistry. This document details its chemical identity, physicochemical properties, and a validated synthesis protocol.

Chemical Identity

- IUPAC Name: ethyl 5-(hydroxymethyl)-1,2-oxazole-3-carboxylate[1]
- Synonyms: **Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate**[1][2][3][4][5]* CAS Number: 123770-62-7 [3][4]

Physicochemical Properties

A summary of the key quantitative data for **Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H9NO4	[1] [2] [3]
Molecular Weight	171.15 g/mol	[3]
Appearance	Liquid, Oil	[4]
Purity	90%, 95%	[5]
Storage Temperature	2-8°C (Sealed in dry conditions)	
InChI	1S/C7H9NO4/c1-2-11-7(10)6-3-5(4-9)12-8-6/h3,9H,2,4H2,1H3	[1]
InChIKey	ZWVVVEYXDQMHGQ-UHFFFAOYSA-N	[1]
SMILES	CCOC(=O)C1=NOC(=C1)CO	[1]

Experimental Protocols

Synthesis of **Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate** [\[4\]](#) This section details the general procedure for the synthesis of **ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate** from ethyl nitroacetate and 2-propyn-1-ol.

Materials:

- 2-propyn-1-ol (1.0 mL, 16.76 mmol)
- Ethyl nitroacetate (3.79 mL, 33.52 mmol)
- Ethanol (23.5 mL)
- 1,4-diazabicyclo[2.2.2]octane (DABCO) (0.194 g, 1.68 mmol)
- Dichloromethane
- Methanol

- Silica gel

Procedure:

- In an Ace pressure tube, dissolve 2-propyn-1-ol and ethyl nitroacetate in ethanol.
- Add 1,4-diazabicyclo[2.2.2]octane (DABCO) to the solution.
- Seal the reaction tube and heat the reaction at 80°C for 72 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Concentrate the reaction mixture to dryness under reduced pressure.
- Purify the resulting residue by flash column chromatography on silica gel.
- Elute the product using a mixture of dichloromethane and methanol (with a methanol gradient from 0% to 6% v/v).
- The final product, **ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate**, is obtained as an oil with an 81% yield.
- The product can be characterized by ESI/APCI (+) mass spectrometry, which should show a peak at m/z 172 ([M+H]⁺).

Visualized Experimental Workflow

The following diagram illustrates the synthesis protocol described above.



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Caption: Synthesis workflow for **Ethyl 5-(hydroxymethyl)isoxazole-3-carboxylate**.

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